

Molecular structure and formula of Benzyl (1-phenylcyclopropyl)carbamate

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Compound of Interest

Compound Name: Benzyl (1-phenylcyclopropyl)carbamate

Cat. No.: B567858

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An In-depth Technical Guide to Benzyl (1-phenylcyclopropyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl (1-phenylcyclopropyl)carbamate is a carbamate derivative incorporating a unique and sterically demanding 1-phenylcyclopropyl moiety. The presence of the rigid cyclopropane ring fused to a phenyl group, combined with the versatile carbamate linkage, makes this molecule an interesting scaffold for investigation in medicinal chemistry and drug development. While specific research on this exact molecule is limited, its structural features suggest potential applications as a bioactive agent, leveraging the known pharmacological properties of related phenylcyclopropylamine and carbamate compounds. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, a plausible synthetic route, and potential biological activities based on analogous structures.

Molecular Structure and Formula

Benzyl (1-phenylcyclopropyl)carbamate is characterized by a central carbamate group linking a benzyl moiety to a 1-phenylcyclopropylamine core.

Molecular Formula: $C_{17}H_{17}NO_2$ [\[1\]](#)[\[2\]](#)

Molecular Weight: 267.32 g/mol [1][2]

CAS Number: 1324000-40-9[1][2]

SMILES: O=C(OCC1=CC=CC=C1)NC2(C3=CC=CC=C3)CC2[1]

Physicochemical Properties

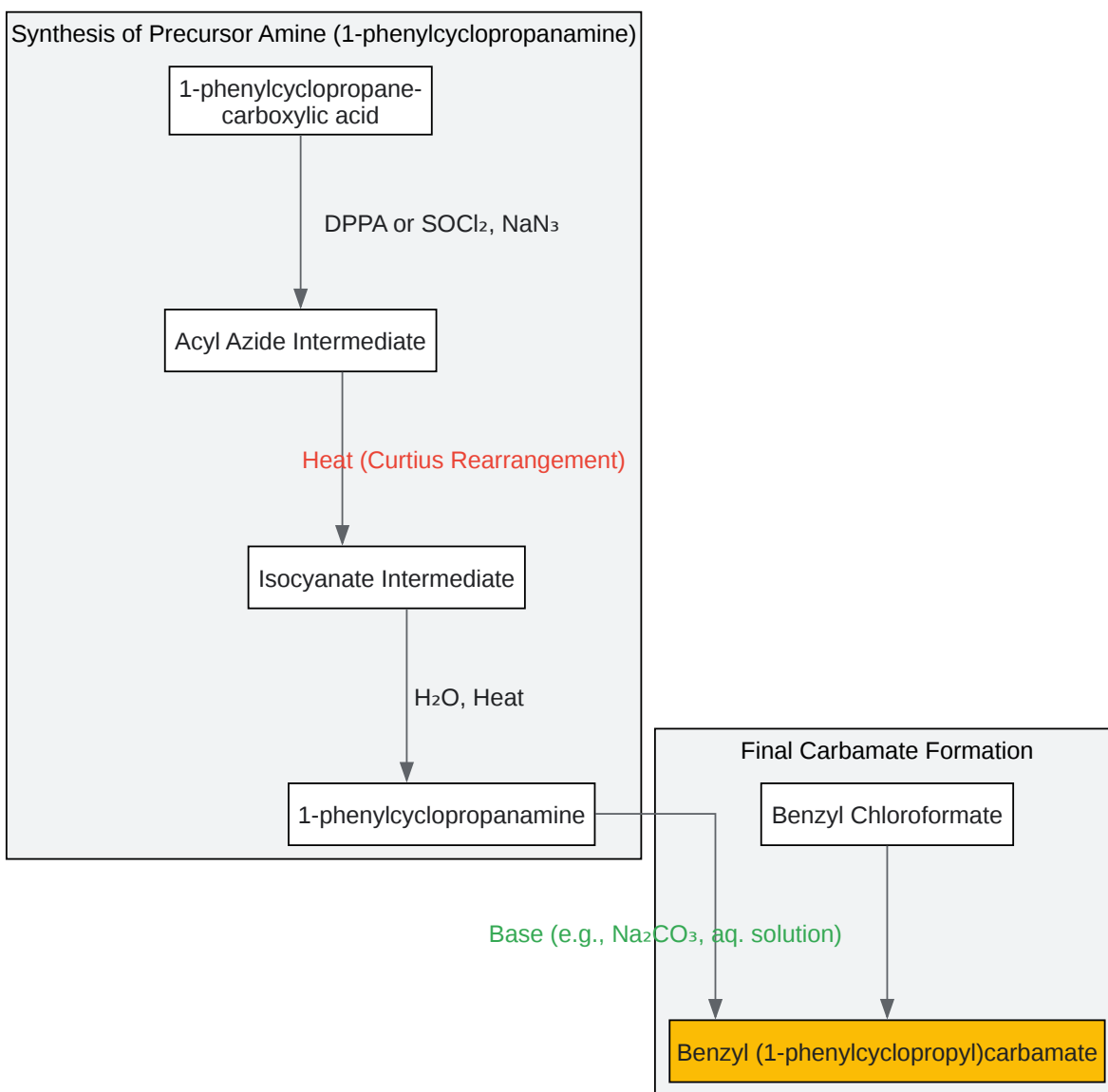
Specific experimental data on the physicochemical properties of **Benzyl (1-phenylcyclopropyl)carbamate** are not readily available in the public domain. The following table summarizes known and predicted properties.

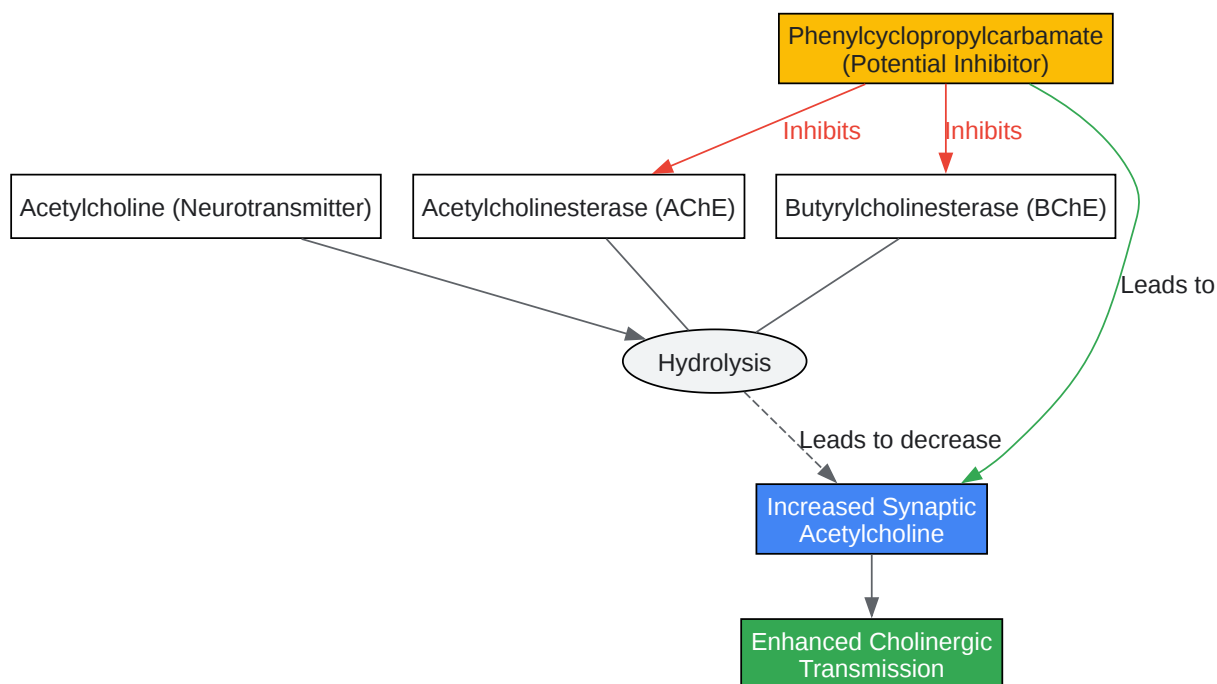
Property	Value	Source
Molecular Formula	C ₁₇ H ₁₇ NO ₂	[1][2]
Molecular Weight	267.32 g/mol	[1][2]
Boiling Point	432.0±25.0°C at 760 mmHg	Predicted[3]
Storage	Room temperature, dry and sealed	[3]

Synthesis and Experimental Protocols

A specific, peer-reviewed synthesis protocol for **Benzyl (1-phenylcyclopropyl)carbamate** has not been published. However, a logical and efficient synthesis can be proposed based on established organic chemistry reactions. The most direct method involves the reaction of the key intermediate, 1-phenylcyclopropanamine, with benzyl chloroformate. The precursor amine can be synthesized from 1-phenylcyclopropanecarboxylic acid via a Curtius or Hofmann rearrangement.

Proposed Synthetic Workflow





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References

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